

Technical Guide: Optimizing T-26c Disodium Salt for MMP-13 Inhibition

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Compound of Interest

Compound Name: T 26c disodium salt

Cat. No.: B1436100

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Executive Summary

T-26c (Disodium salt) is a highly potent, selective, and orally bioavailable inhibitor of Matrix Metalloproteinase-13 (MMP-13), with an IC₅₀ of 6.9 pM.^[1] Unlike broad-spectrum MMP inhibitors (e.g., Marimastat), T-26c exhibits >2600-fold selectivity for MMP-13 over related MMPs (MMP-1, MMP-9), making it a critical tool for studying osteoarthritis (OA) and collagen degradation without off-target matrix toxicity.

This guide addresses the specific challenges of working with the disodium salt form, focusing on solubility, low-concentration handling, and experimental design.

Module 1: Reagent Preparation & Handling

The Challenge: Users often confuse the disodium salt (MW: 523.47 g/mol) with the free acid (MW: 479.51 g/mol). Failure to account for the salt stoichiometry leads to under-dosing. Furthermore, while the salt improves in vivo bioavailability, it does not guarantee infinite stability in aqueous buffers.

1.1 Stock Solution Protocol

Although the disodium salt is designed for improved aqueous solubility, DMSO is the recommended solvent for primary stock solutions to ensure sterility and prevent hydrolysis during long-term storage.

- Step 1: Weighing: Calculate the required mass based on the salt MW (523.47).
 - Formula:
- Step 2: Dissolution: Dissolve T-26c disodium salt in 100% DMSO to a concentration of 10 mM.
 - Note: Vortex for 1 minute. If particulates persist, sonicate for 5 minutes at room temperature.
- Step 3: Storage: Aliquot into light-protective vials (amber) and store at -20°C (1 year) or -80°C (2 years). Avoid repeated freeze-thaw cycles.[\[2\]](#)

1.2 Working Solution (Aqueous Dilution)

For cell culture or enzymatic assays, dilute the DMSO stock into the assay buffer.

- Max DMSO Tolerance: Ensure final DMSO concentration is <0.1% to avoid solvent artifacts.
- Serial Dilution: Since the IC₅₀ is 6.9 pM, a standard 1:1000 dilution is insufficient. Use a 3-step serial dilution in buffer (e.g., 10 mM Stock

10

M

10 nM

Final Assay Concentration).

Module 2: Experimental Optimization (In Vitro)

The Challenge: The picomolar potency of T-26c means that standard screening concentrations (1–10

M) are excessively high, potentially leading to off-target effects or non-specific physical aggregation.

2.1 Determining the Optimal Concentration Range

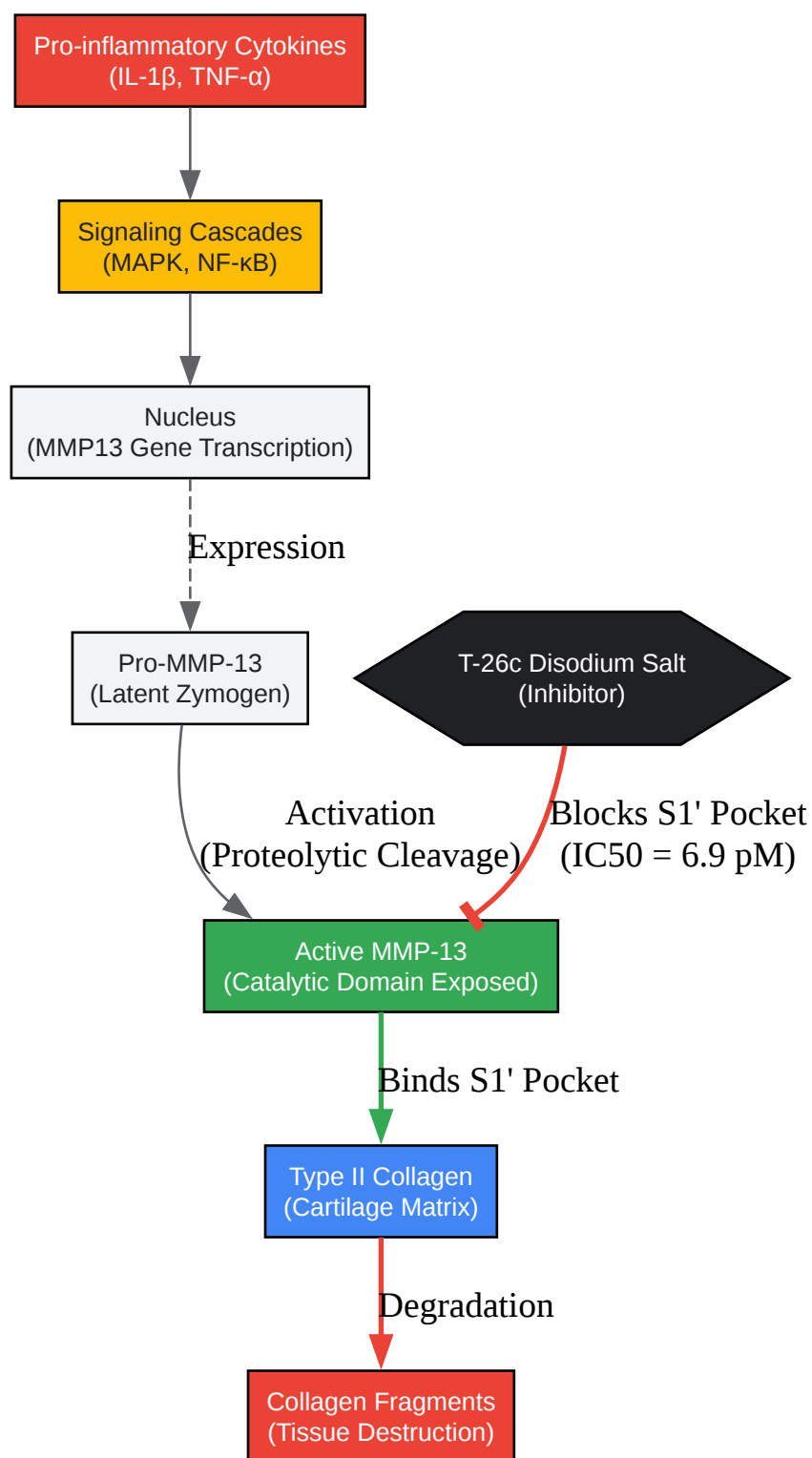
Do not start at

M levels. Use the following dose-response curve design:

Parameter	Recommendation	Rationale
Starting High Dose	100 nM	Sufficient to saturate MMP-13 (>10,000x IC50) without off-target toxicity.
Dilution Factor	1:10 (Logarithmic)	Covers a broad range: 100 nM, 10 nM, 1 nM, 0.1 nM, 0.01 nM.
Assay Endpoint	Type II Collagen Degradation	Measures functional inhibition (e.g., C2C epitope ELISA). [3]
Incubation Time	24–72 Hours	MMP-driven degradation is a slow, cumulative process.

2.2 Pathway Visualization: MMP-13 Regulation & Inhibition

Understanding where T-26c acts is crucial for interpreting "no effect" results. T-26c inhibits the catalytic activity, not the expression of MMP-13.



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Figure 1: Mechanism of Action. T-26c targets the active catalytic domain of MMP-13, preventing the cleavage of Type II Collagen. It does not prevent the upstream expression of the

enzyme.

Module 3: In Vivo Application (The Salt Advantage)

The Challenge: Researchers often struggle with vehicle formulation. The disodium salt is specifically engineered for better pharmacokinetics (PK) compared to the free acid.

3.1 Formulation for Oral Gavage

The disodium salt enables aqueous-based vehicles, avoiding high concentrations of toxic solvents like DMSO or Cremophor.

- Recommended Vehicle: 0.5% Methylcellulose (MC) + 0.1% Tween-80 in water.
- Preparation:
 - Weigh T-26c disodium salt.[\[2\]](#)
 - Add the vehicle slowly while stirring.
 - If a suspension forms, it is acceptable; the salt is orally bioavailable as a suspension.
- Dosing: 10–20 mg/kg (Oral).[\[2\]](#)[\[4\]](#)
 - PK Note: The disodium salt yields significantly higher AUC (Exposure) and C_{max} compared to the free acid form [\[1, 2\]](#).[\[2\]](#)

Module 4: Troubleshooting & FAQs

Q1: I see no inhibition of collagen degradation in my explant assay. Why?

Diagnosis:

- Concentration too low: Did you calculate based on the salt MW (523.47)? Re-check calculations.
- High Protein Binding: In serum-rich media (e.g., 10% FBS), highly potent hydrophobic drugs can bind to albumin.

- Solution: Perform the assay in serum-free or low-serum (0.1% BSA) media if possible, or increase T-26c concentration to 10 nM to compensate.
- Wrong Target: Ensure the degradation is MMP-13 driven. If MMP-1 or MMP-2 is the primary driver in your specific cell type, T-26c will have no effect due to its high selectivity (>2600-fold).

Q2: Can I dissolve the disodium salt directly in PBS?

Answer: While possible, it is risky for stock solutions.

- Risk: T-26c can slowly precipitate or hydrolyze in neutral aqueous buffers over time.
- Verdict: Use DMSO for the 10 mM master stock.^[5] Dilute into PBS only immediately before use.

Q3: My compound precipitated upon dilution into the media.

Diagnosis: This is "Crash-out."

- Cause: Rapid addition of high-concentration DMSO stock into aqueous media.
- Solution: Perform an intermediate dilution.
 - 10 mM (DMSO)
 - 0.1 mM (DMSO/Media mix)
 - Final Concentration (Media).
 - Ensure the solution is mixed rapidly during addition.

Q4: Is T-26c toxic to cells?

Answer: T-26c is generally non-toxic at effective concentrations (<100 nM). If you observe toxicity (cell death, rounded morphology), you are likely overdosing (e.g., >10

M) or using a vehicle control with too much DMSO (>0.5%).

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